

iodine tribromide Lewis structure and bonding

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Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

Cat. No.: S1910029

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Comprehensive Analysis of IBr₃

Table 1: Fundamental Properties of Iodine Tribromide

Property	Description
Chemical Formula	Br ₃ I [1]
CAS Registry Number	7789-58-4 [1]
Molecular Weight	366.62 g/mol [1]
Density	3.41 g/mL at 20 °C [1]
Recommended Storage	2-8°C [1]

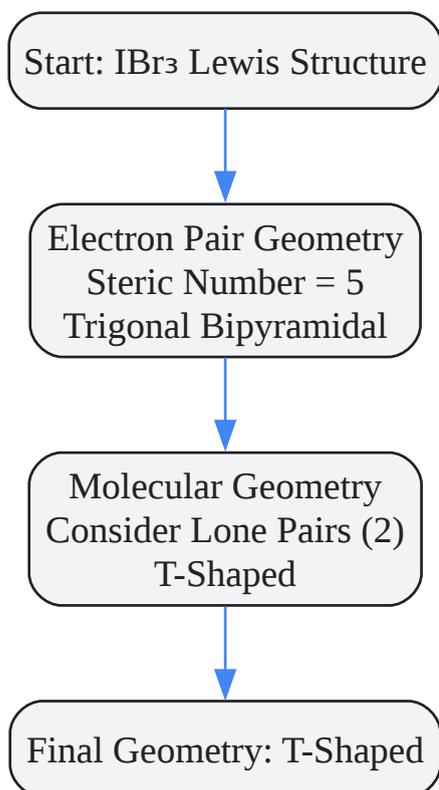
Lewis Structure and Electronic Geometry

The Lewis structure for IBr₃ features an iodine atom as the central atom, bonded to three bromine atoms via single bonds. The central iodine atom also possesses two lone pairs of electrons [2].

According to Valence Shell Electron Pair Repulsion (VSEPR) theory, this distribution of three bonding pairs and two lone pairs results in a **steric number of 5** [3]. The electron pair geometry is therefore **trigonal**

bipyramidal. To minimize electron repulsion, the two lone pairs occupy equatorial positions, leading to a **T-shaped molecular geometry** [4] [5].

The DOT code below visualizes the logical process of determining the molecular geometry from the Lewis structure.



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Determining IBr₃ geometry from Lewis structure

Bonding and Hybridization

The sigma (σ) bonds in IBr₃ arise from the straight-on overlap of atomic orbitals. To accommodate the trigonal bipyramidal electron pair geometry, the central iodine atom undergoes **sp³d hybridization** [3]. Each I-Br sigma bond is formed by the overlap of an **sp³d hybrid orbital from iodine** with a **p orbital from a bromine atom** [3].

Table 2: Bonding and Molecular Geometry Summary

Aspect	Description
Central Atom	Iodine (I) [2]
Lone Pairs on I	2 [2]
Hybridization	sp ³ d [3]
Electron Pair Geometry	Trigonal Bipyramidal [3]
Molecular Geometry	T-Shaped [4] [5]
Polarity	Polar [2]
Intermolecular Forces	Dipole-dipole interactions and London dispersion forces [2]

Experimental Considerations

The searched resources provide basic physical property data but lack detailed experimental protocols for synthesizing or handling IBr₃ [1]. The available information suggests it is an electronic chemical, and proper storage at low temperatures (2-8°C) is recommended [1].



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General experimental workflow for reactive compounds

Key Insights for Researchers

- **Polarity and Reactivity:** The T-shaped geometry and lone pairs on iodine make IBr₃ a **polar molecule** [2]. This polarity, combined with its nature as an interhalogen compound, suggests significant reactivity, making it a useful reagent in halogenation reactions.
- **Handling and Stability:** The recommended storage conditions indicate that IBr₃ is likely sensitive to temperature and may decompose if not handled properly [1]. Researchers should consult material

safety data sheets (MSDS) for specific safety protocols.

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References

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3. A σ bond arises from the straight-on overlap of two atomic ... [brainly.com]
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